

Preliminary Toxicity Profile of Erythromycin Stinoprate: A Technical Guide

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Compound of Interest

Compound Name: *Erythromycin stinoprate*

CAS No.: 84252-03-9

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the preliminary toxicity profile of erythromycin. It is important to note that publicly available toxicological data specifically for the **Erythromycin stinoprate** salt is limited. Therefore, this profile has been compiled by extrapolating from data on erythromycin base and other salt forms (e.g., stearate, estolate, ethylsuccinate). The toxicological properties of the stinoprate salt may differ, and further specific testing is required for a complete safety assessment.

Executive Summary

Erythromycin is a macrolide antibiotic that inhibits bacterial protein synthesis. While generally considered safe, it is associated with dose-dependent and idiosyncratic toxicities. The primary target organs for erythromycin toxicity are the liver and the heart. Hepatotoxicity typically manifests as cholestatic hepatitis, and cardiotoxicity is primarily associated with QT interval prolongation, which can lead to potentially fatal arrhythmias like Torsades de Pointes (TdP). Genotoxicity findings for erythromycin are mixed, with some studies indicating a potential for

chromosomal damage at high concentrations. This guide provides a summary of available non-clinical toxicity data and outlines the standard experimental protocols for its assessment.

Mechanism of Action

Erythromycin's antibacterial action involves the inhibition of protein synthesis in susceptible bacteria. It binds to the 50S subunit of the bacterial ribosome, which interferes with the peptidyl transferase activity and obstructs the exit tunnel for the growing peptide chain.^[1] This action is primarily bacteriostatic but can be bactericidal at higher concentrations.^[2]

Pharmacokinetics

Pharmacokinetic studies in healthy volunteers administered oral **Erythromycin stinoprate** capsules have shown that it is absorbed as erythromycin propionate and then hydrolyzed to the active erythromycin base.^{[3][4]} The time to reach maximum plasma concentration (T_{max}) for erythromycin is approximately 1.6 to 1.8 hours, with an elimination half-life (T_{1/2}) ranging from 2.2 to 3.1 hours.^[3]

Non-Clinical Toxicity Profile

The following sections summarize the key non-clinical toxicity findings for erythromycin and its various salts.

Acute Toxicity

Acute toxicity studies in various animal models have been conducted to determine the median lethal dose (LD₅₀) of erythromycin. The oral LD₅₀ is generally high, indicating a low potential for acute toxicity upon single oral administration.

Table 1: Acute Toxicity of Erythromycin Base

Species	Route of Administration	LD50 (mg/kg bw)	Reference
Rat	Oral	> 3000	[5]
Mouse	Oral	> 3000	[5]
Dog	Oral	> 3000	[5]
Rat	Intraperitoneal	374	[5]
Guinea Pig	Intraperitoneal	413	[5]

Sub-chronic Toxicity

Repeated dose toxicity studies in rodents and dogs have been performed to evaluate the effects of longer-term exposure to erythromycin.

Table 2: Sub-chronic Toxicity of Erythromycin Salts

Species	Duration	Erythromycin in Salt	Dose	Key Findings	Reference
Rat	13 weeks	Erythromycin base	Up to 370 mg/kg bw	No toxic effects reported	[5]
Dog	1 year	Erythromycin heptonate	Up to 100 mg/kg bw	No toxic effects reported	[5]
Rat	2 years	Erythromycin stearate	Up to 10,000 ppm in diet	No evidence of tumorigenicity	[5]
Mouse	2 years	Erythromycin stearate	Up to 10,000 ppm in diet	No evidence of tumorigenicity	[5]

Genotoxicity

The genotoxicity of erythromycin has been evaluated in a battery of in vitro and in vivo assays with mixed results. While some studies have shown evidence of chromosomal damage at high concentrations, others have been negative.

Table 3: Genotoxicity of Erythromycin

Assay	System	Result	Reference
Bacterial Reverse Mutation (Ames) Test	S. typhimurium	Negative	[5]
Mouse Lymphoma Assay	L5178Y cells	Equivocal (Positive without S9, Negative with S9)	[5]
In vivo Micronucleus Test	Mouse bone marrow	Positive at high doses	[6]

Hepatotoxicity

Hepatotoxicity is a known risk associated with erythromycin therapy, particularly with the estolate salt. The typical presentation is cholestatic hepatitis, which is generally reversible upon discontinuation of the drug.[7][8] Studies in dogs have shown that erythromycin estolate and erythromycin cyclic carbonate can cause significant elevations in liver enzymes and histopathological changes in the liver.[9]

Cardiotoxicity

Erythromycin has been shown to cause prolongation of the QT interval, which can increase the risk of Torsades de Pointes.[7][10][11] This effect is mediated by the blockade of the human ether-a-go-go-related gene (hERG) potassium channels in cardiac myocytes.

Experimental Protocols

The following are detailed methodologies for key toxicity studies, based on OECD guidelines, which are standard for the preclinical safety assessment of pharmaceuticals.

Acute Oral Toxicity (Based on OECD Guideline 423)

- Test System: Rodents, typically female rats.
- Procedure: A stepwise procedure is used with 3 animals per step. Dosing is initiated at a starting dose selected from a series of fixed dose levels (5, 50, 300, 2000 mg/kg). The outcome of the first step determines the next dose level.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for up to 14 days. A full necropsy is performed on all animals.
- Endpoint: The test allows for the classification of the substance into a GHS toxicity category based on the observed mortality.

Sub-chronic Oral Toxicity - 90-Day Study (Based on OECD Guideline 408)

- Test System: Rodents, typically rats.
- Procedure: The test substance is administered orally in graduated daily doses to several groups of animals (at least 10 males and 10 females per group) for 90 days. A control group receives the vehicle only.
- Observations: Daily clinical observations, weekly body weight and food consumption measurements, hematology, clinical biochemistry, and urinalysis are performed. At termination, a full necropsy and histopathological examination of organs are conducted.
- Endpoint: Determination of the No-Observed-Adverse-Effect Level (NOAEL) and characterization of target organ toxicities.

Bacterial Reverse Mutation Test (Ames Test) (Based on OECD Guideline 471)

- Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for a specific amino acid.
- Procedure: Bacteria are exposed to the test substance at various concentrations, both with and without an exogenous metabolic activation system (S9 mix). The number of revertant colonies (bacteria that have regained the ability to synthesize the amino acid) is counted.

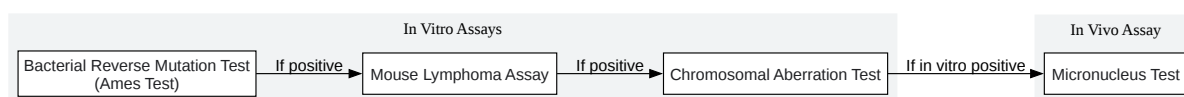
- Endpoint: A substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies.

In Vivo Mammalian Erythrocyte Micronucleus Test (Based on OECD Guideline 474)

- Test System: Rodents, typically mice or rats.
- Procedure: Animals are exposed to the test substance, usually via two administrations 24 hours apart. Bone marrow or peripheral blood is collected at appropriate times after the last administration. Erythrocytes are stained and scored for the presence of micronuclei.
- Observations: The frequency of micronucleated polychromatic erythrocytes (immature red blood cells) is determined.
- Endpoint: A significant, dose-related increase in the frequency of micronucleated cells indicates that the substance induces chromosomal damage or damage to the mitotic apparatus.

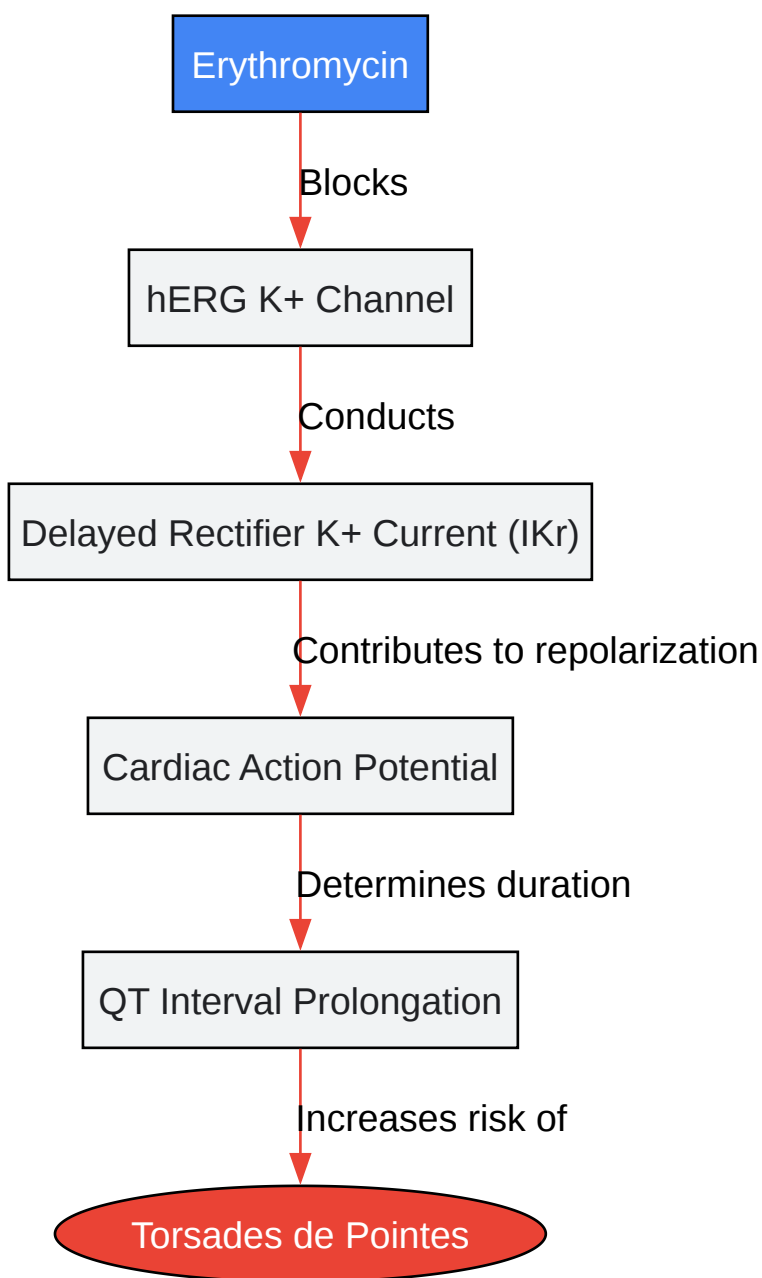
Visualizations

Signaling Pathways and Experimental Workflows



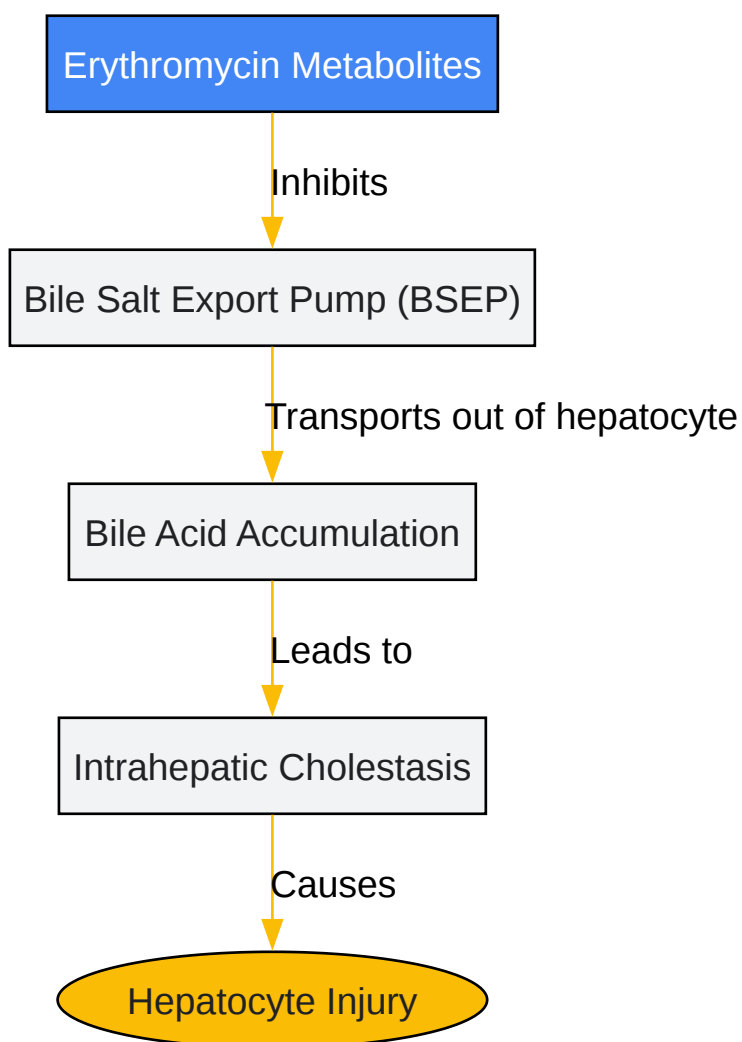
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Figure 1. Tiered approach for genotoxicity testing.



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Figure 2. Mechanism of Erythromycin-induced cardiotoxicity.



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Figure 3. Proposed mechanism of Erythromycin-induced hepatotoxicity.

Conclusion

The preliminary toxicity profile of erythromycin indicates that the primary concerns are hepatotoxicity and cardiotoxicity. While acute toxicity is low, repeated administration can lead to adverse effects. The genotoxic potential of erythromycin remains equivocal. It is crucial to reiterate that this profile is based on data from various erythromycin salts, and the specific toxicity of **Erythromycin stinoprate** may vary. Therefore, dedicated toxicological studies on **Erythromycin stinoprate** are essential for a comprehensive risk assessment.

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References

- 1. atsjournals.org [atsjournals.org]
- 2. QTc prolongation during erythromycin used as prokinetic agent in ICU patients - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Macrolide Antibiotics - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Characterization of the inhibitory effects of erythromycin and clarithromycin on the HERG potassium channel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Analyzing the Mechanisms Behind Macrolide Antibiotic-Induced Liver Injury Using Quantitative Systems Toxicology Modeling - PMC [pmc.ncbi.nlm.nih.gov]
- 6. gov.uk [gov.uk]
- 7. Erythromycin - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. Erythromycin hepatotoxicity. A rare cause of a false-positive technetium-99m DISIDA study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. Blockade of the human cardiac K⁺ channel Kv1.5 by the antibiotic erythromycin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Genetic Toxicology Studies - Study Design of Mammalian Erythrocyte Micronucleus Test (OECD 474) - Tox Lab [toxlab.co]
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